

# Application Notes and Protocols for Western Blotting Using Cy7.5 Carboxylic Acid

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## Compound of Interest

Compound Name: Cy7.5-COOH

Cat. No.: B12386879

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

Western blotting is a cornerstone technique for the detection and quantification of specific proteins in complex biological samples. The advent of near-infrared (NIR) fluorescent detection has significantly enhanced the quantitative capabilities of this method, offering a wider dynamic range and higher signal-to-noise ratios compared to traditional chemiluminescence.<sup>[1][2][3]</sup>

Cy7.5, a near-infrared fluorescent dye, is particularly well-suited for Western blotting due to its spectral properties which minimize background autofluorescence from biological molecules and blotting membranes.<sup>[4][5]</sup> This document provides a detailed guide on the use of Cy7.5 carboxylic acid for Western blotting, including protocols for antibody conjugation and fluorescent detection.

Cy7.5 carboxylic acid is a non-activated form of the dye. To covalently link it to the primary amines (e.g., on lysine residues) of an antibody, a two-step carbodiimide crosslinking chemistry is employed, utilizing 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and N-hydroxysulfosuccinimide (sulfo-NHS). EDC activates the carboxylic acid group of the dye, which then reacts with sulfo-NHS to form a more stable amine-reactive ester. This activated dye can then efficiently label the antibody.

## Properties of Cy7.5 Dye

The selection of Cy7.5 for fluorescent Western blotting is based on its advantageous photophysical properties, which are summarized in the table below.

Property	Value	Reference
Excitation Maximum	~788 nm	
Emission Maximum	~808 nm	
Stokes Shift	~20 nm	
Molar Extinction Coefficient	~223,000 cm <sup>-1</sup> M <sup>-1</sup>	
Quantum Yield	High	
Recommended Application	In Vivo Imaging, Fluorescence Microscopy, Western Blotting	

## Experimental Protocols

### Part 1: Conjugation of Cy7.5 Carboxylic Acid to Primary Antibody

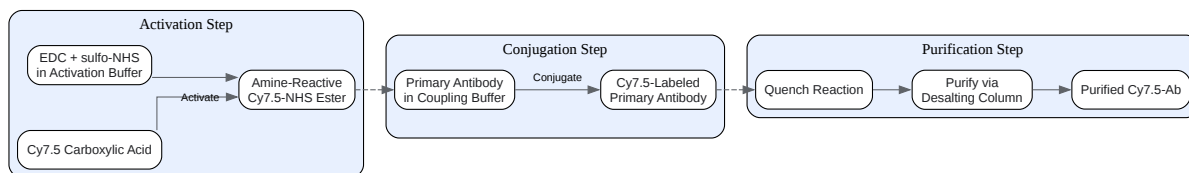
This protocol details the two-step EDC/sulfo-NHS chemistry to conjugate Cy7.5 carboxylic acid to a primary antibody.

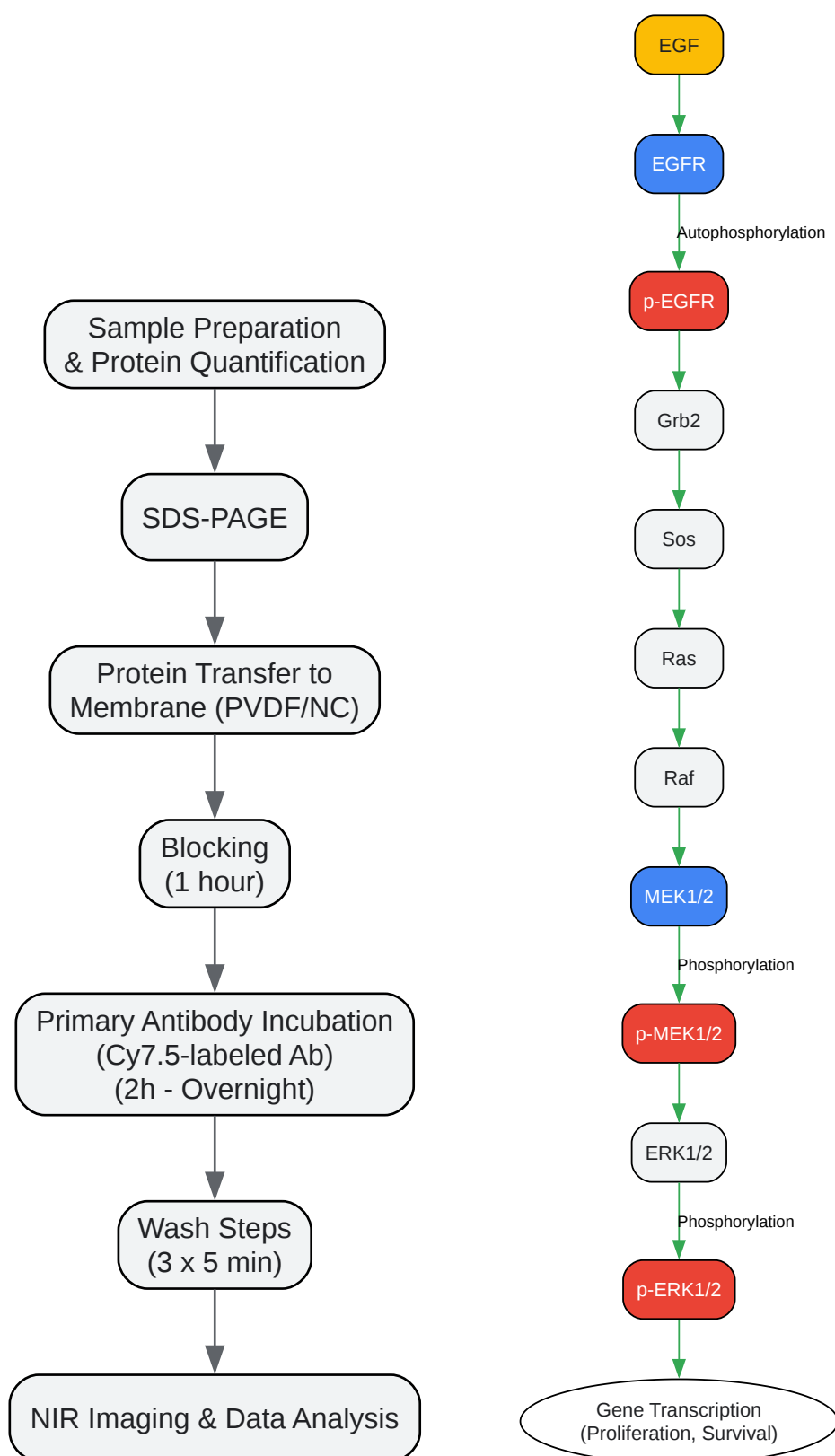
Materials:

- Primary antibody (free of amine-containing buffers like Tris)
- Cy7.5 carboxylic acid
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- N-hydroxysulfosuccinimide (sulfo-NHS)
- Activation Buffer (e.g., 0.1 M MES, pH 6.0)
- Coupling Buffer (e.g., 1X PBS, pH 7.4)

- Quenching Solution (e.g., 1 M Tris-HCl, pH 8.0)
- Desalting column for purification
- Anhydrous DMSO

Conjugation Workflow Diagram





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## References

- 1. licorbio.com [licorbio.com]
- 2. Fluorescent Western blotting [jacksonimmuno.com]
- 3. A Guide to Modern Quantitative Fluorescent Western Blotting with Troubleshooting Strategies - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Near-Infrared (NIR) Western Blot Detection (nitrocellulose membrane) [protocols.io]
- 5. Quantitative Western Blot Analysis | Thermo Fisher Scientific - US [thermofisher.com]
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